

CAS number 3682-35-7 properties and uses

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Compound of Interest

Compound Name: 2,4,6-Tri-2-pyridinyl-1,3,5-triazine

Cat. No.: B1682449

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An In-depth Technical Guide to CAS Number 3682-35-7 and a Clarification on a Related Compound

Introduction

This technical guide provides a comprehensive overview of the properties and uses of the compound associated with CAS number 3682-35-7. It has been noted that the initial query included the name "3-(2-chloro-6-fluorophenyl)-5-methylisoxazole-4-carboxylic acid" alongside this CAS number. It is important to clarify that CAS number 3682-35-7 corresponds to 2,4,6-Tris(2'-pyridyl)-1,3,5-triazine (TPTZ). The compound 3-(2-chloro-6-fluorophenyl)-5-methylisoxazole-4-carboxylic acid has a different identifier, CAS number 3919-74-2.^{[1][2]}

This guide will primarily focus on the properties and applications of TPTZ, as specified by the provided CAS number. A separate section will briefly cover the characteristics of 3-(2-chloro-6-fluorophenyl)-5-methylisoxazole-4-carboxylic acid to address the initial query in its entirety and prevent any confusion for researchers and drug development professionals.

Part 1: 2,4,6-Tris(2'-pyridyl)-1,3,5-triazine (TPTZ) - CAS 3682-35-7

2,4,6-Tris(2'-pyridyl)-1,3,5-triazine, commonly known as TPTZ, is a heterocyclic organic compound featuring a triazine core substituted with three 2-pyridyl groups.^[3] Its unique structure, with multiple nitrogen atoms, makes it an excellent chelating agent, particularly for transition metals.^[4] This property is the foundation for its primary applications in analytical chemistry.

Chemical and Physical Properties of TPTZ

The key chemical and physical properties of TPTZ are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₈ H ₁₂ N ₆
Molecular Weight	312.33 g/mol
Appearance	White to off-white crystalline powder
Melting Point	247-249 °C
Solubility	Soluble in ethanol, methanol, and DMSO (10 mg/mL)
UV Absorption Max (λ _{max})	245, 284 nm
Storage Temperature	4°C, protect from light

Core Applications of TPTZ

TPTZ is a versatile reagent with several applications in research and development, primarily centered around its ability to form stable, colored complexes with metal ions.

- Spectrophotometric Determination of Iron:** The most prominent use of TPTZ is as a colorimetric reagent for the detection and quantification of iron.[5] It forms a stable, deep blue-purple complex with ferrous iron (Fe²⁺), which can be measured spectrophotometrically at approximately 593 nm.[6] This reaction is highly sensitive and specific, making it a valuable tool in clinical diagnostics, environmental monitoring, and food science.[7] The TPTZ method is often employed in the Ferric Reducing Antioxidant Power (FRAP) assay to measure the antioxidant capacity of a sample.[8]
- Antioxidant Assays:** The FRAP assay, which utilizes TPTZ, is a widely used method to determine the total antioxidant capacity of a sample.[8] The assay measures the ability of antioxidants in the sample to reduce the ferric-tripyridyltriazine (Fe³⁺-TPTZ) complex to the ferrous (Fe²⁺) form, which results in the formation of the aforementioned blue-colored complex.[8]

- Coordination Chemistry and Materials Science: The tridentate ligand structure of TPTZ, with its three pyridyl groups, makes it highly effective in forming stable complexes with various transition metals like Fe^{2+} , Cu^{2+} , and Zn^{2+} .^[4] These metal-TPTZ complexes are subjects of research in catalysis, with applications in organic reactions such as oxidation and polymerization.
- Chemosensors: The ability of TPTZ to form distinctly colored complexes with different metal ions is being explored for the development of chemosensors for metal ion detection in various solutions.

Experimental Protocols

Ferric Reducing Antioxidant Power (FRAP) Assay using TPTZ

This protocol outlines the steps for determining the antioxidant capacity of a sample using the FRAP assay.

1. Reagent Preparation:

- Acetate Buffer (300 mM, pH 3.6): Dissolve 3.1 g of sodium acetate trihydrate in distilled water, add 16 mL of glacial acetic acid, and adjust the final volume to 1 L with distilled water.^[9]
- TPTZ Solution (10 mM): Dissolve 31 mg of TPTZ in 10 mL of 40 mM HCl.^[9]
- Ferric Chloride (FeCl_3) Solution (20 mM): Dissolve 54 mg of $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ in 10 mL of distilled water.^[9]
- FRAP Working Reagent: Prepare fresh before use by mixing the acetate buffer, TPTZ solution, and FeCl_3 solution in a 10:1:1 ratio (v/v/v). The reagent should be warmed to 37°C before use.^{[9][10]}

2. Standard Curve Preparation:

- Prepare a series of standard solutions of a known antioxidant, such as Trolox or ascorbic acid, in distilled water (e.g., 100, 200, 400, 600, 800, 1000 μM).^[9]

3. Assay Procedure:

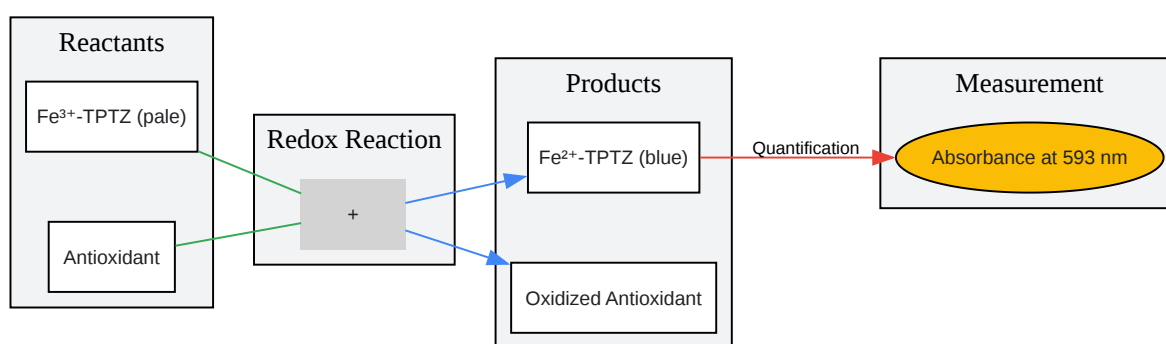
- Add 2.85 mL of the FRAP working reagent to a cuvette.[9]
- Add 150 μL of the sample or standard solution to the cuvette.[9]
- Mix thoroughly and incubate at 37°C for 4 minutes.[10]
- Measure the absorbance at 593 nm against a reagent blank (FRAP reagent with 150 μL of distilled water).[9]

4. Calculation:

- Plot the absorbance of the standards against their concentration to create a standard curve.
- Determine the antioxidant capacity of the sample by interpolating its absorbance value on the standard curve.
- Results are typically expressed as μM Trolox equivalents (TE) or ascorbic acid equivalents. [9]

Visualizations

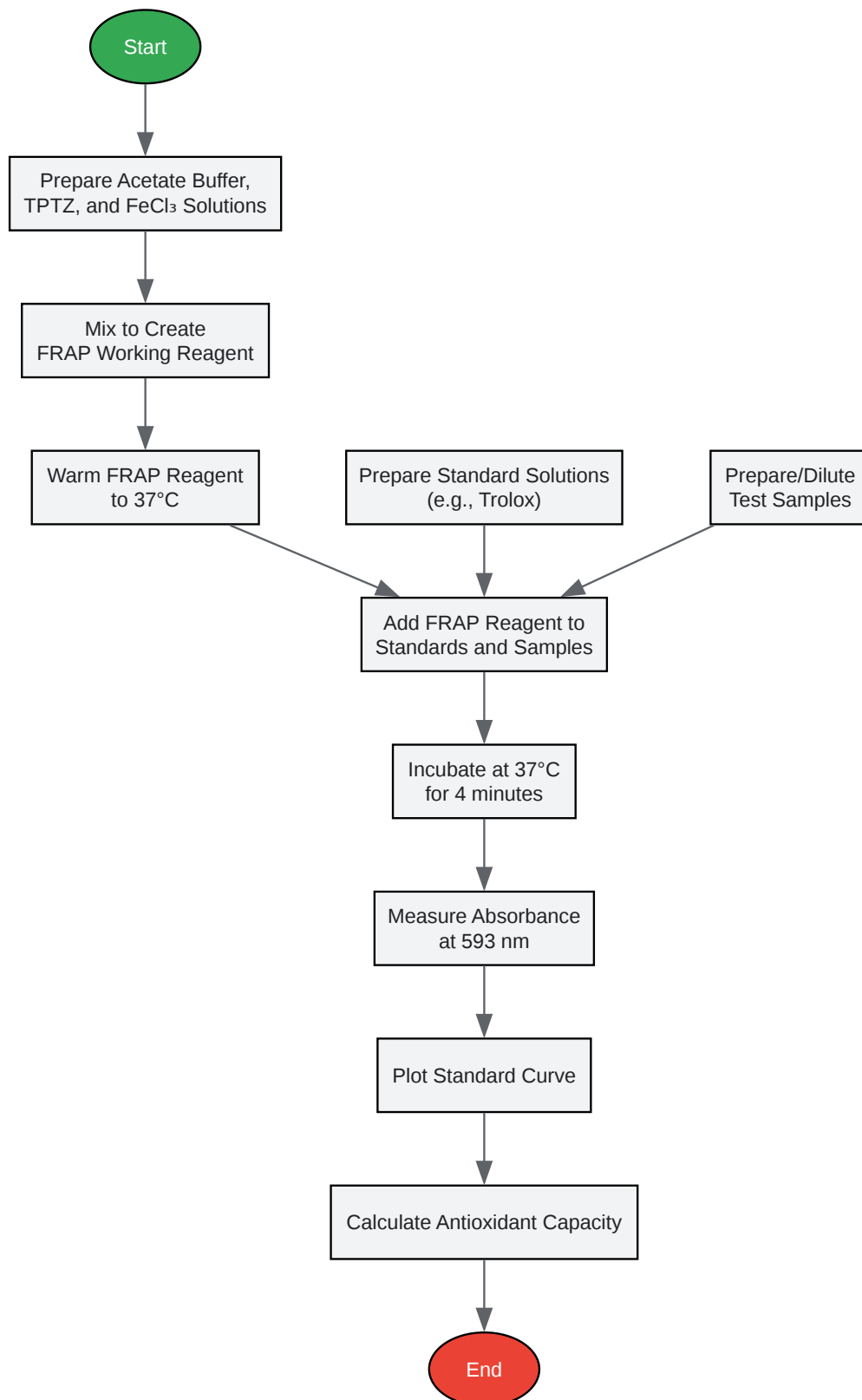
TPTZ-Based Iron Detection Mechanism



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Caption: Mechanism of TPTZ-based antioxidant assay.

Experimental Workflow for the FRAP Assay



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Caption: Experimental workflow for the FRAP assay.

Part 2: 3-(2-chloro-6-fluorophenyl)-5-methylisoxazole-4-carboxylic acid - CAS 3919-74-2

This compound is an isoxazole derivative with a carboxylic acid functional group and halogen substituents on the aromatic ring.^[1] Its properties and applications are distinct from those of TPTZ.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₁₁ H ₇ ClFNO ₃
Molecular Weight	255.63 g/mol
Appearance	Solid
Purity	Typically ≥98%

Core Applications

The applications of this compound are primarily in the pharmaceutical and chemical research sectors.

- **Pharmaceutical Development:** It is known as an intermediate or an impurity in the synthesis of certain antibacterial agents, such as flucloxacillin.^[1]
- **Research Chemical:** It is used in studies investigating the structure-activity relationships of isoxazole derivatives, which are a class of compounds with various biological activities.^[1]
- **Analytical Chemistry:** Due to its availability in high purity, it serves as a reference standard for quality control in pharmaceutical formulations.^[1]

Biological Activity

While research is ongoing, compounds structurally related to 3-(2-chloro-6-fluorophenyl)-5-methylisoxazole-4-carboxylic acid have been noted for potential antibacterial properties.^[1] The

presence of halogen atoms can enhance the lipophilicity and bioactivity of such molecules, making them of interest in drug design.[1]

Conclusion

This technical guide has provided a detailed overview of 2,4,6-Tris(2'-pyridyl)-1,3,5-triazine (TPTZ), the compound corresponding to CAS number 3682-35-7. Its primary utility as a colorimetric reagent for iron determination and in antioxidant assays has been highlighted, along with a detailed experimental protocol for the FRAP assay. Additionally, this guide has clarified the identity and provided a summary of the properties and uses of 3-(2-chloro-6-fluorophenyl)-5-methylisoxazole-4-carboxylic acid (CAS 3919-74-2) to resolve the ambiguity in the initial query. This information is intended to be a valuable resource for researchers, scientists, and drug development professionals.

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